

safety data sheet and handling of (Z)-1-Chlorobut-2-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-1-Chlorobut-2-ene

Cat. No.: B1234357

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An In-depth Technical Guide to the Safety Data Sheet and Handling of **(Z)-1-Chlorobut-2-ene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and properties of **(Z)-1-Chlorobut-2-ene**, a reactive chemical intermediate used in various synthetic applications. The information presented is intended for use by trained professionals in a laboratory or industrial setting.

Chemical Identification and Physical Properties

(Z)-1-Chlorobut-2-ene, also known as cis-1-chloro-2-butene or cis-crotyl chloride, is the cis isomer of 1-chlorobut-2-ene. It is a colorless liquid and is known to be an eye and respiratory tract irritant.^[1]

Table 1: Chemical Identifiers for **(Z)-1-Chlorobut-2-ene**

Identifier	Value
CAS Number	4628-21-1[2][3][4]
Molecular Formula	C4H7Cl[2][4][5]
Molecular Weight	90.55 g/mol [2][5]
IUPAC Name	(Z)-1-chlorobut-2-ene[5]
Synonyms	cis-1-Chloro-2-butene, (Z)-Crotyl chloride, (2Z)-1-chloro-2-butene[5]
InChI	InChI=1S/C4H7Cl/c1-2-3-4-5/h2-3H,4H2,1H3/b3-2-[5]
InChIKey	YTKRILODNOEEXPX-IHWYPQMZSA-N[5]
Canonical SMILES	C/C=C\CCl[5]

Table 2: Physical and Chemical Properties of **(Z)-1-Chlorobut-2-ene**

Property	Value
Melting Point	-96°C (estimate)[3][4]
Boiling Point	69.71°C (estimate)[4]
Density	0.9366 g/cm ³
Vapor Pressure	80.6 mmHg at 25°C[3]
Refractive Index	1.4365[3]
Flash Point	105.4°C[3]
XLogP3	1.7[3]

Safety and Hazard Information

While a specific safety data sheet for **(Z)-1-Chlorobut-2-ene** is not readily available, data for the isomeric mixture of 1-chlorobut-2-ene provides critical safety information. The compound is

classified as a highly flammable liquid and vapor, causes severe skin burns and eye damage, and may cause respiratory irritation. It is also harmful if swallowed.[6]

Table 3: GHS Hazard Classification (for isomeric mixture)

Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapour[6]
Acute toxicity, oral	4	H302: Harmful if swallowed[6]
Skin corrosion/irritation	1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Note: The GHS classification is for the (E)-isomer or a mixture and should be considered relevant for the (Z)-isomer in the absence of specific data.

Precautionary Statements:

- **Prevention:** Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Avoid breathing mist or vapors. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
- **Response:** If swallowed, rinse mouth. Do NOT induce vomiting. If on skin (or hair), take off immediately all contaminated clothing. Rinse skin with water/shower. If inhaled, remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.
- **Storage:** Store in a well-ventilated place. Keep cool. Store locked up.

- Disposal: Dispose of contents/container to an approved waste disposal plant.

Handling and Personal Protective Equipment (PPE)

Safe handling of **(Z)-1-Chlorobut-2-ene** requires stringent safety measures in a well-ventilated area, preferably a chemical fume hood.

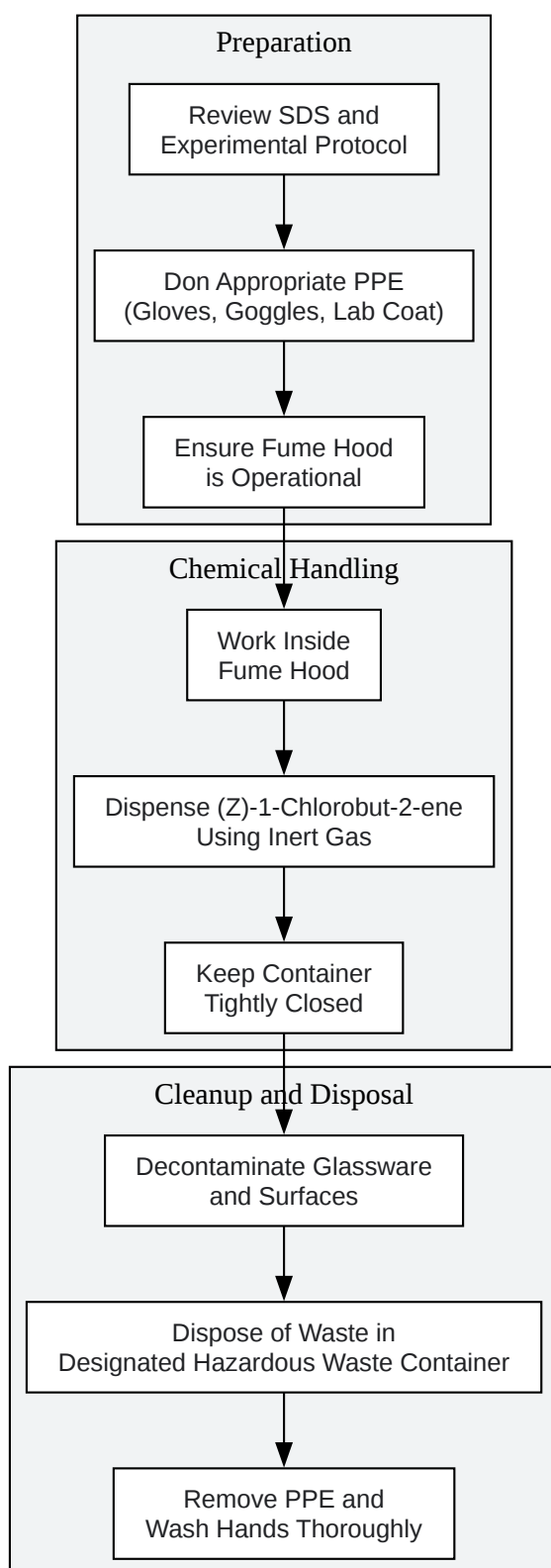
Engineering Controls:

- Use explosion-proof equipment and ensure adequate ventilation.[\[6\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact. Immediately change contaminated clothing.
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is required.

The following diagram illustrates a general workflow for safely handling **(Z)-1-Chlorobut-2-ene** in a research setting.



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Caption: A generalized workflow for the safe handling of **(Z)-1-Chlorobut-2-ene**.

Reactivity and Stability

(Z)-1-Chlorobut-2-ene is a reactive compound due to the presence of an allylic chlorine, which is a good leaving group in nucleophilic substitution reactions.^[7] The Z (cis) geometry can sterically hinder reactions that require a planar transition state.^[7] The product is chemically stable under standard ambient conditions (room temperature). Vapors may form an explosive mixture with air.

Experimental Protocols

Synthesis of (Z)-1-Chlorobut-2-ene

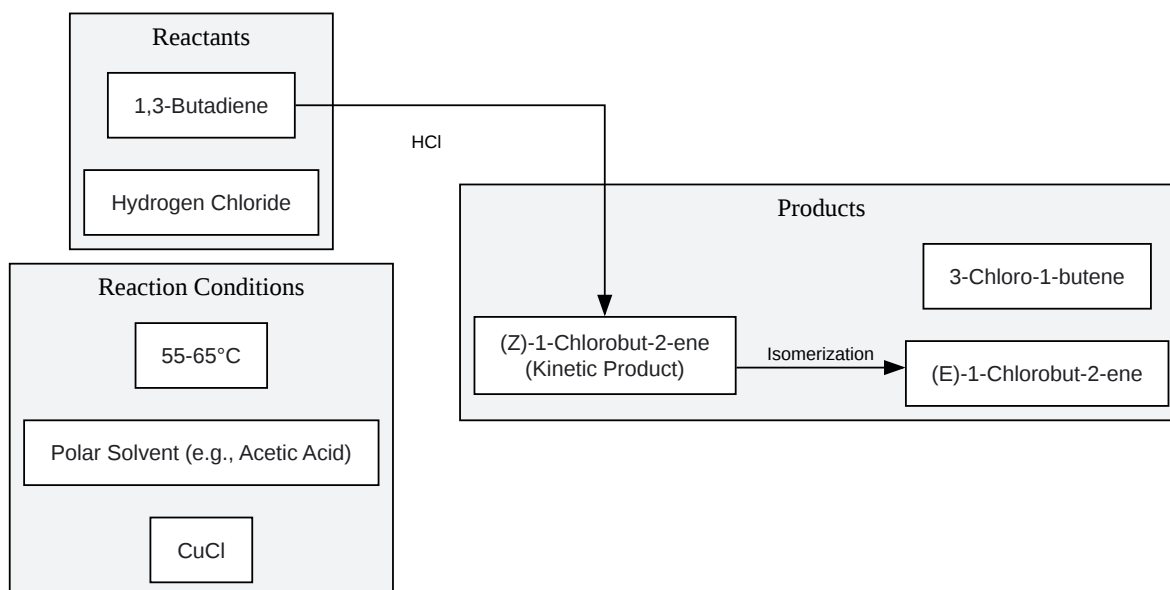
(Z)-1-Chlorobut-2-ene is typically produced along with its (E)-isomer and 3-chloro-1-butene via the hydrochlorination of 1,3-butadiene.^[7] The formation of the (Z)-isomer is favored under conditions of kinetic control.^[7]

Reaction: $\text{HCl} + \text{CH}_2=\text{CH}-\text{CH}=\text{CH}_2 \rightarrow \text{ClCH}_2-\text{CH}=\text{CH}-\text{CH}_3 + \text{CH}_2=\text{CH}-\text{CHCl}-\text{CH}_3$

Key Parameters for Favoring (Z)-Isomer:^[7]

- Low Reaction Temperatures (55-65°C): Minimizes carbocation rearrangement and thermal randomization.^[7]
- Polar Solvents (e.g., acetic acid): Stabilize the ionic intermediates and favor syn-addition.^[7]
- Catalyst (Cuprous Chloride, CuCl): Coordinates the chloride ion and directs stereoselective attack.^[7]

The following diagram outlines the synthesis pathway.



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Caption: Synthesis of **(Z)-1-Chlorobut-2-ene** from 1,3-butadiene and HCl.

Toxicological Information

Specific toxicological data for **(Z)-1-Chlorobut-2-ene** is limited. The available data is for the isomeric mixture of 1-chlorobut-2-butene.

Table 4: Acute Toxicity Data (for isomeric mixture)

Route of Exposure	Species	Value
Inhalation (LC50)	Rat	16,300 mg/m ³ /4hr[1]

- Skin Corrosion/Irritation: Causes severe skin burns.

- **Serious Eye Damage/Irritation:** Causes serious eye damage.
- **Respiratory or Skin Sensitization:** No data available.
- **Germ Cell Mutagenicity:** No data available.
- **Carcinogenicity:** Not classified as a carcinogen by IARC, NTP, or OSHA.
- **Reproductive Toxicity:** No data available.
- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation.
- **Specific Target Organ Toxicity (Repeated Exposure):** No data available.
- **Aspiration Hazard:** No data available.

First Aid Measures

- **General Advice:** First aiders should protect themselves. Show the safety data sheet to the doctor in attendance.
- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- **In Case of Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **If Swallowed:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Specific Hazards Arising from the Chemical:** Highly flammable. Vapors can travel to a source of ignition and flash back. Containers may explode when heated.
- **Hazardous Combustion Products:** Carbon oxides, Hydrogen chloride gas.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas. Beware of vapors accumulating to form explosive concentrations.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local/national regulations.

Storage and Disposal

- **Storage:** Keep container tightly closed in a dry and well-ventilated place. Containers which are opened must be carefully resealed and kept upright to prevent leakage. Keep away from heat and sources of ignition.
- **Disposal:** Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

This technical guide is intended to provide comprehensive safety and handling information for **(Z)-1-Chlorobut-2-ene**. It is imperative that all users of this chemical are thoroughly trained in its safe handling and are aware of the associated hazards. Always refer to the most current safety data sheet provided by the supplier before use.

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